

Preparing Rapamycin-d3 Stock Solutions for Analytical Standards

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Compound of Interest

Compound Name: Rapamycin-d3

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rapamycin-d3 (Sirolimus-d3) is the deuterated form of Rapamycin, a potent allosteric inhibitor of the mammalian target of rapamycin (mTOR) complex 1 (mTORC1).^{[1][2][3]} Due to its isotopic labeling, **Rapamycin-d3** serves as an ideal internal standard for the quantification of Rapamycin in various biological matrices using mass spectrometry-based techniques such as GC-MS or LC-MS.^{[1][3][4]} Accurate preparation of **Rapamycin-d3** stock solutions is critical for generating reliable and reproducible quantitative data. This document provides a detailed protocol for the preparation, storage, and handling of **Rapamycin-d3** stock solutions for use as analytical standards.

Data Presentation

The following table summarizes the key quantitative data for **Rapamycin-d3**.

Property	Value	Source
Molecular Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃	[1][2]
Formula Weight	917.2 g/mol	[1][3]
Purity	≥98% deuterated forms (d ₁ -d ₃)	[1][3][4]
Solubility in Ethanol	~50 mg/mL	[2][3][4]
Solubility in DMSO	~25 mg/mL or 125 mg/mL (with ultrasonication)	[1][2][3][4]
Solubility in Methanol	~25 mg/mL	[1][3][4]
Solubility in Chloroform	~5 mg/mL	[1][3][4]
Storage Temperature	-20°C	[1][3]
Stability of Stock Solution	≥ 1 year at -20°C	[1][3]
UV/Vis. λ _{max}	268, 278, 289 nm	[1][3][4]

Experimental Protocols

Materials:

- **Rapamycin-d3** (crystalline solid or solution in ethanol)
- High-purity solvents (e.g., ethanol, DMSO, methanol)
- Inert gas (e.g., nitrogen or argon)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vortex mixer
- Ultrasonic bath (optional)

- Cryogenic vials for aliquoting

Protocol for Preparing **Rapamycin-d3** Stock Solution from a Crystalline Solid:

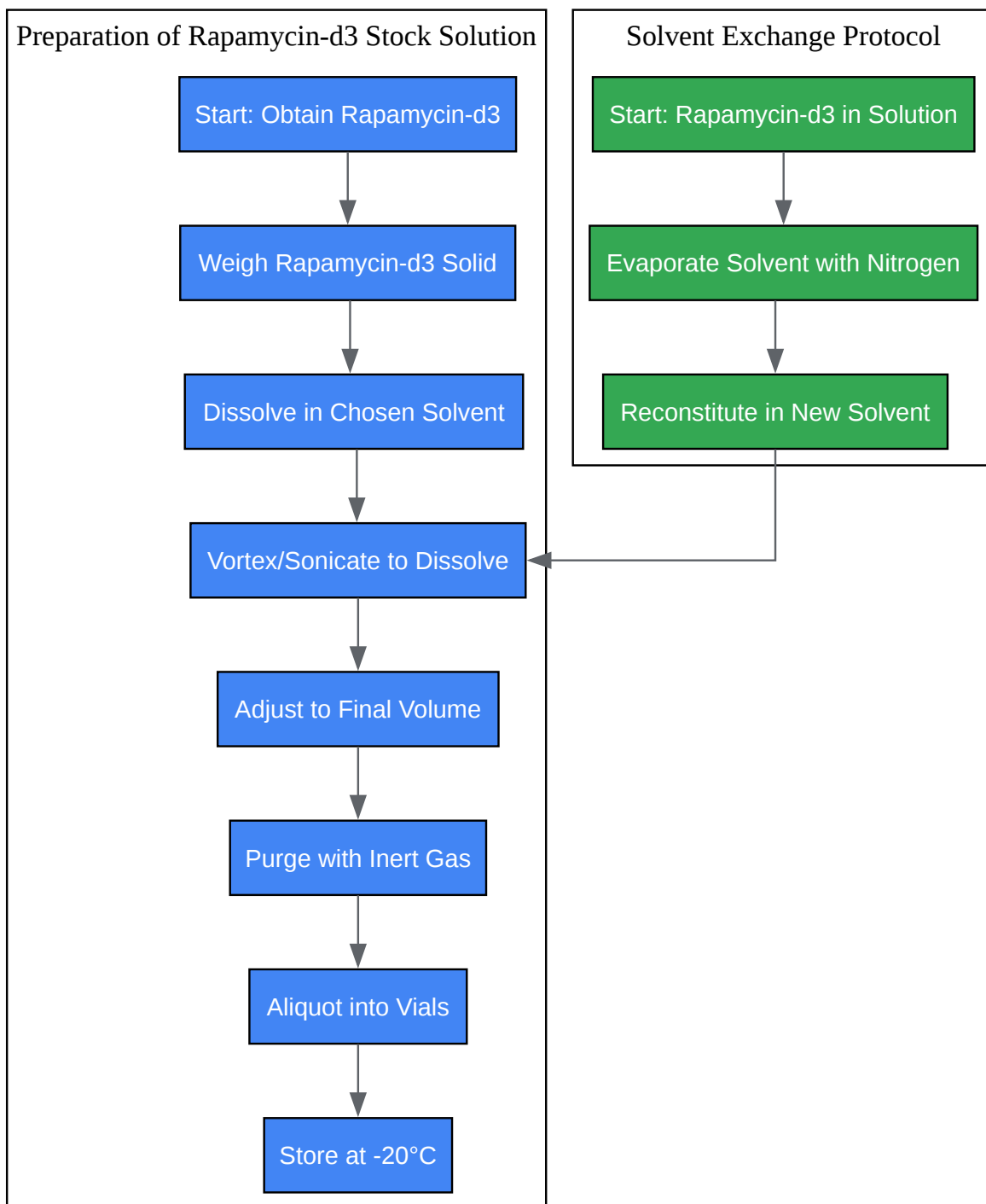
- Equilibration: Allow the vial of **Rapamycin-d3** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Rapamycin-d3** using a calibrated analytical balance. Perform this in a fume hood or a well-ventilated area.
- Dissolution:
 - Transfer the weighed **Rapamycin-d3** to a Class A volumetric flask.
 - Add a small amount of the chosen solvent (e.g., ethanol, DMSO, or methanol) to dissolve the solid.
 - Vortex the solution until the solid is completely dissolved. An ultrasonic bath can be used to aid dissolution.^[2]
- Final Volume Adjustment: Once dissolved, bring the solution to the final desired volume with the solvent.
- Inert Gas Purge: Purge the headspace of the volumetric flask with a gentle stream of an inert gas (nitrogen or argon) to displace oxygen and minimize degradation.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use cryogenic vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C.^{[1][3]} The stock solution is stable for at least one year under these conditions.^{[1][3]}

Protocol for Changing the Solvent of a Pre-dissolved **Rapamycin-d3** Solution:

Some suppliers provide **Rapamycin-d3** as a solution in a specific solvent (e.g., ethanol).^[1] To change the solvent:

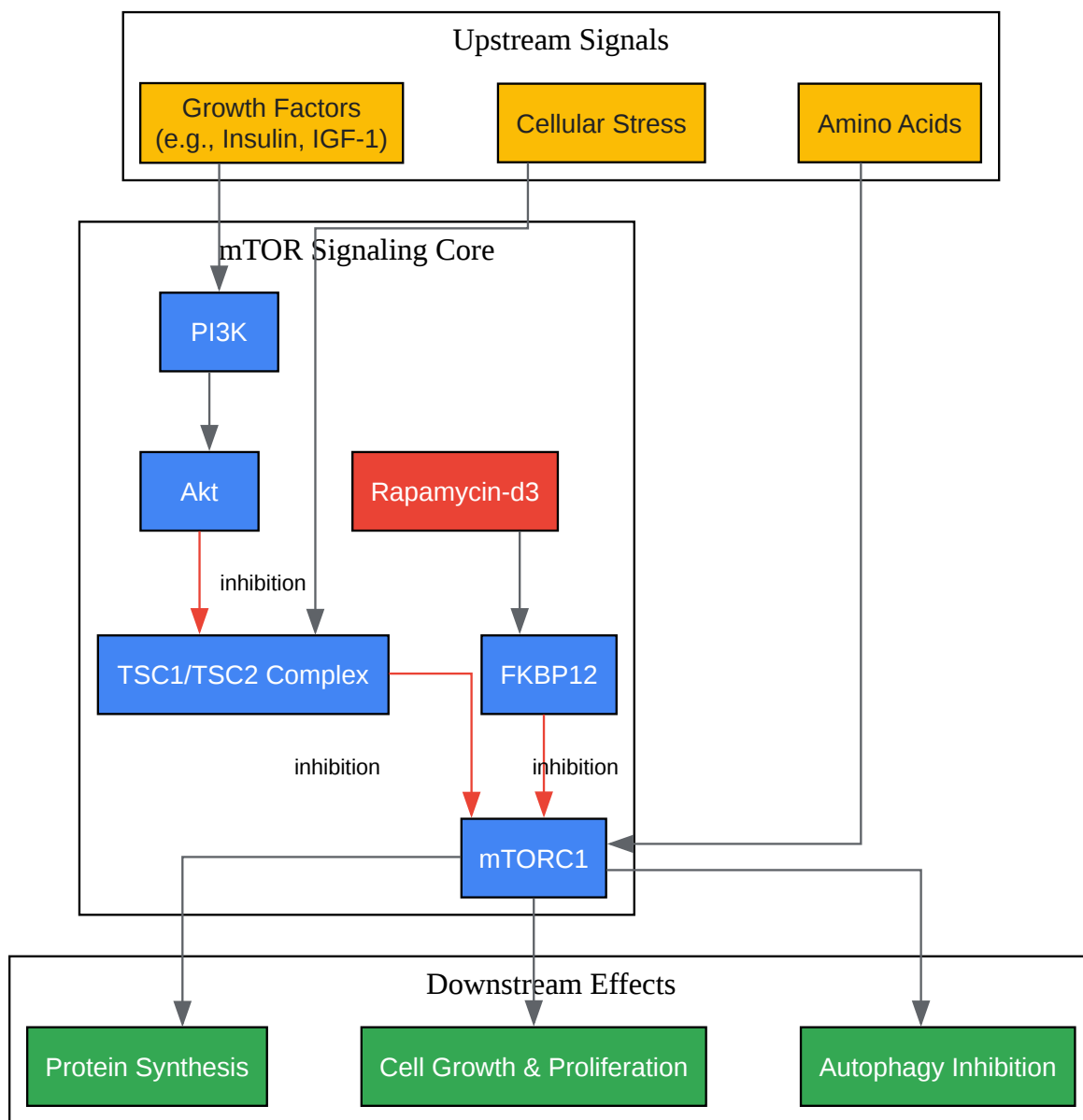
- Evaporation: Under a gentle stream of nitrogen gas, evaporate the existing solvent until the **Rapamycin-d3** is a dry film.
- Immediate Reconstitution: Immediately add the desired volume of the new solvent of choice (e.g., methanol, DMSO, or chloroform).^[1]
- Dissolution: Vortex or sonicate until the **Rapamycin-d3** is fully dissolved.
- Storage: Aliquot and store at -20°C as described above.

Mandatory Visualizations



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Caption: Experimental workflow for preparing **Rapamycin-d3** stock solutions.



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Caption: Simplified mTOR signaling pathway showing the inhibitory action of Rapamycin.

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